

Chemical Identity and Systematic Naming

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Compound Focus: 4-acetoxy EPT

CAS No.: 2750249-90-0

Cat. No.: S11217290

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4-AcO-EPT is a synthetic substituted tryptamine. The table below consolidates its key identifying information.

Property	Description
Systematic (IUPAC) Name	3-{2-[Ethyl(propyl)amino]ethyl}-1H-indol-4-yl acetate [1] [2] [3]
Other Chemical Names	4-Acetoxy-N-ethyl-N-propyltryptamine [2] [3]; 4-AcO-EPT [3]
Chemical Formula	C ₁₇ H ₂₄ N ₂ O ₂ [1] [2] [3]
Molecular Weight	288.39 g/mol [2] [3]
CAS Registry Number	Information not located in search results

Structural and Pharmacological Profile

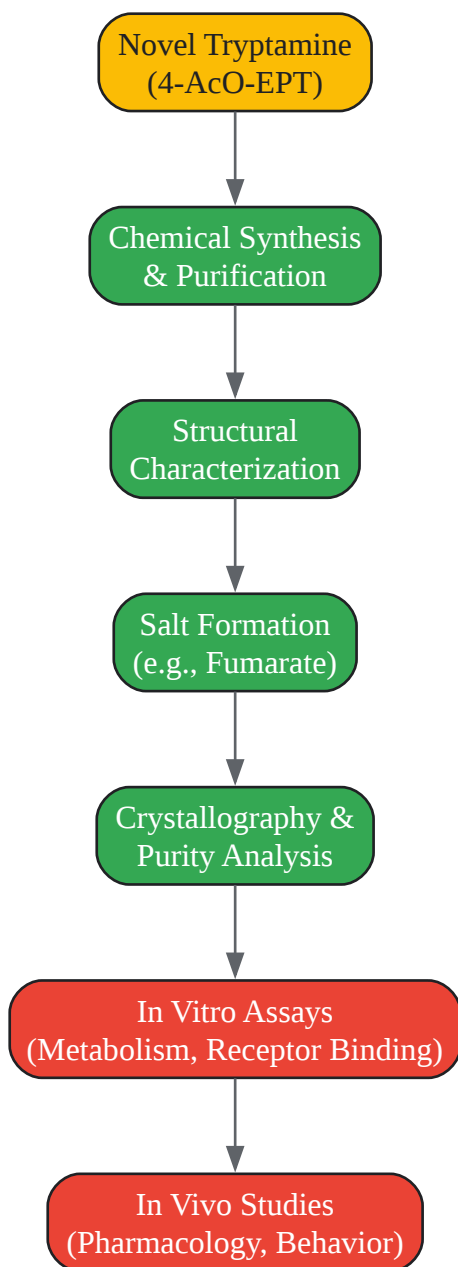
4-AcO-EPT is researched for its potential as a psychedelic prodrug and its value in structure-activity relationship (SAR) studies.

- **Structural Analogy to Psilocybin:** This compound is a 4-substituted dialkyltryptamine. It differs from psilocybin in two key structural aspects [4]:
 - The **4-position ester** is an acetoxy (AcO) group instead of a phosphoryloxy (PO) group.

- The **alkyl groups** on the terminal amine are ethyl and propyl, instead of two methyl groups (as in DMT).
- **Prodrug Properties:** Modifying the 4-position ester significantly alters the hydrolysis rate *in vivo*. Replacing the phosphate ester in psilocybin with an acetate group, as in 4-AcO-EPT, can markedly increase the rate of conversion to the active metabolite (the 4-hydroxy compound, 4-HO-EPT) [4].
- **Chemical Characterization:** Recent crystallography research has clarified that 4-AcO-EPT in its fumarate form is a **fumarate salt that is also a fumaric acid adduct**, not a simple hydrofumarate. This accurate characterization is critical for correct interpretation in all downstream research [4].

Research and Experimental Context

The following workflow outlines the general experimental scope for characterizing a novel tryptamine like 4-AcO-EPT, based on the information available.



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Generalized experimental workflow for novel tryptamine characterization, based on research contexts for 4-AcO-EPT [4].

- **Key Experimental Findings**

- **Crystallography:** A key methodological step is the publication of a crystal structure for "Bis(4-acetoxy-N-ethyl-N-n-propyltryptammonium) fumarate–fumaric acid (1/1)" to unambiguously define the compound's chemical structure [4].
- **SAR Studies:** Research involves systematically comparing the chemical and biological properties of 4-AcO-EPT against benchmarks like psilocybin (4-PO-DMT) and psilacetin (4-

AcO-DMT) to understand the effects of different N-alkyl and 4-position ester substitutions [4].

Regulatory Status

- **United States:** 4-AcO-EPT is not explicitly scheduled. However, it may be considered an analogue of DMT (a Schedule I drug). Therefore, its sale for human consumption could be prosecuted under the **Federal Analogue Act** [5].
- **United Kingdom:** The compound is explicitly illegal under the **Psychoactive Substances Act of 2016** [5].

Research Implications and Future Directions

The study of 4-AcO-EPT is part of a broader effort to design improved psychedelic therapeutics.

- **Therapeutic Optimization:** Natural psychedelics like psilocybin are not necessarily optimized for clinical use. Research on analogs like 4-AcO-EPT aims to create new molecules with tailored properties, such as better bioavailability, different effect durations, or reduced side effects [4].
- **Importance of Accurate Characterization:** The initial mischaracterization of its fumarate salt form highlights that fundamental chemical characterization is a critical first step, as errors compromise all subsequent pharmacological and clinical data [4].

Conclusion

In summary, 4-AcO-EPT (3-{2-[Ethyl(propyl)amino]ethyl}-1H-indol-4-yl acetate) is a research chemical in the tryptamine class. Its primary research significance lies in its role as a tool for **SAR studies** and the investigation of **prodrug properties**, with the goal of developing next-generation psychedelic therapies.

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References

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